

Storage and handling recommendations for Fmoc-D-Phe-OH-d5.

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Compound of Interest

Compound Name: **Fmoc-D-Phe-OH-d5**

Cat. No.: **B12401639**

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An In-depth Technical Guide to the Storage and Handling of **Fmoc-D-Phe-OH-d5**

This guide provides comprehensive recommendations for the proper storage and handling of **Fmoc-D-Phe-OH-d5** (N- α -(9-Fluorenylmethoxycarbonyl)-D-phenylalanine-d5). The information presented is crucial for maintaining the compound's integrity and ensuring the safety of laboratory personnel. The recommendations are compiled from safety data sheets and technical information for closely related Fmoc-phenylalanine derivatives.

Compound Information

Chemical Name: N- α -(9-Fluorenylmethoxycarbonyl)-D-phenylalanine-d5 Molecular Formula:

C₂₄H₁₆D₅NO₄ Appearance: White to off-white solid or powder[1][2]

Fmoc-D-Phe-OH-d5 is an isotopic analogue of Fmoc-D-phenylalanine, a key building block in solid-phase peptide synthesis (SPPS). The incorporation of deuterium can be useful in various analytical applications, including mass spectrometry-based proteomics and NMR studies.[3] Proper storage and handling are paramount to prevent degradation and ensure experimental reproducibility.

Storage Recommendations

To maintain the stability and purity of **Fmoc-D-Phe-OH-d5**, it is essential to adhere to the following storage conditions, summarized from supplier recommendations for analogous compounds.

Quantitative Storage Condition Summary

Parameter	Recommended Condition	Rationale
Temperature (Short-term)	2 to 8°C[3][4][5]	Minimizes degradation for frequently used material.
Temperature (Long-term)	-20°C[1][6][7]	Recommended for preserving the compound's integrity over extended periods.
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen)	Reduces the risk of oxidative degradation.
Moisture	Store in a desiccated environment[3]	The compound can be hygroscopic; moisture can lead to hydrolysis.
Light	Protect from light[3][4]	Exposure to light can cause photodegradation.
Container	Tightly sealed container[4][6][7]	Prevents contamination and exposure to moisture and air.

Handling Procedures

Safe handling of **Fmoc-D-Phe-OH-d5** requires adherence to standard laboratory safety protocols and the use of appropriate personal protective equipment (PPE).

Personal Protective Equipment (PPE)

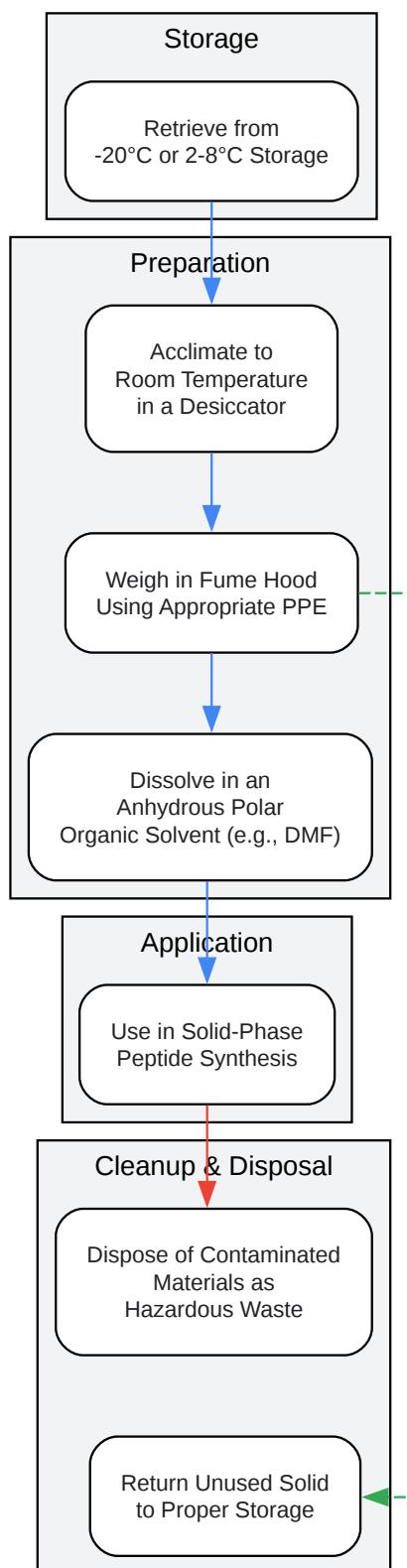
PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety goggles or glasses	Must be worn to protect against dust particles and splashes.[4][7]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Inspect gloves before use and use proper removal technique to avoid skin contact.[4]
Body Protection	Laboratory coat	Protects clothing and skin from contamination.[4][6]
Respiratory Protection	N95 Respirator or Dust Mask	Recommended when handling the solid powder to avoid inhalation.[4][5]

Engineering Controls

All manipulations of the solid compound, especially weighing, should be conducted within a certified chemical fume hood or in a well-ventilated area to minimize inhalation exposure.[4][8] Ensure that eyewash stations and safety showers are readily accessible.[7]

General Handling Workflow

The following diagram illustrates the recommended workflow for handling **Fmoc-D-Phe-OH-d5** from storage to use.

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Caption: Recommended handling workflow for **Fmoc-D-Phe-OH-d5**.

Stability and Reactivity

- Stability: The compound is stable under recommended storage conditions. The Fmoc protecting group is base-labile and can be cleaved by agents like piperidine.
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[\[7\]](#)[\[8\]](#)
- Hazardous Decomposition Products: Upon combustion, the compound may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[\[7\]](#)[\[8\]](#)

Experimental Protocol: Stability Assessment

While specific stability data for **Fmoc-D-Phe-OH-d5** is not readily available, the following general protocol can be used to assess its stability under various conditions.

Objective: To determine the stability of **Fmoc-D-Phe-OH-d5** under simulated storage and handling conditions.

Materials:

- **Fmoc-D-Phe-OH-d5**
- HPLC-grade solvents (e.g., acetonitrile, water, DMF)
- Vials with inert caps
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Environmental chambers or incubators

Methodology:

- **Sample Preparation:**
 - Accurately weigh several samples of **Fmoc-D-Phe-OH-d5** into individual vials.

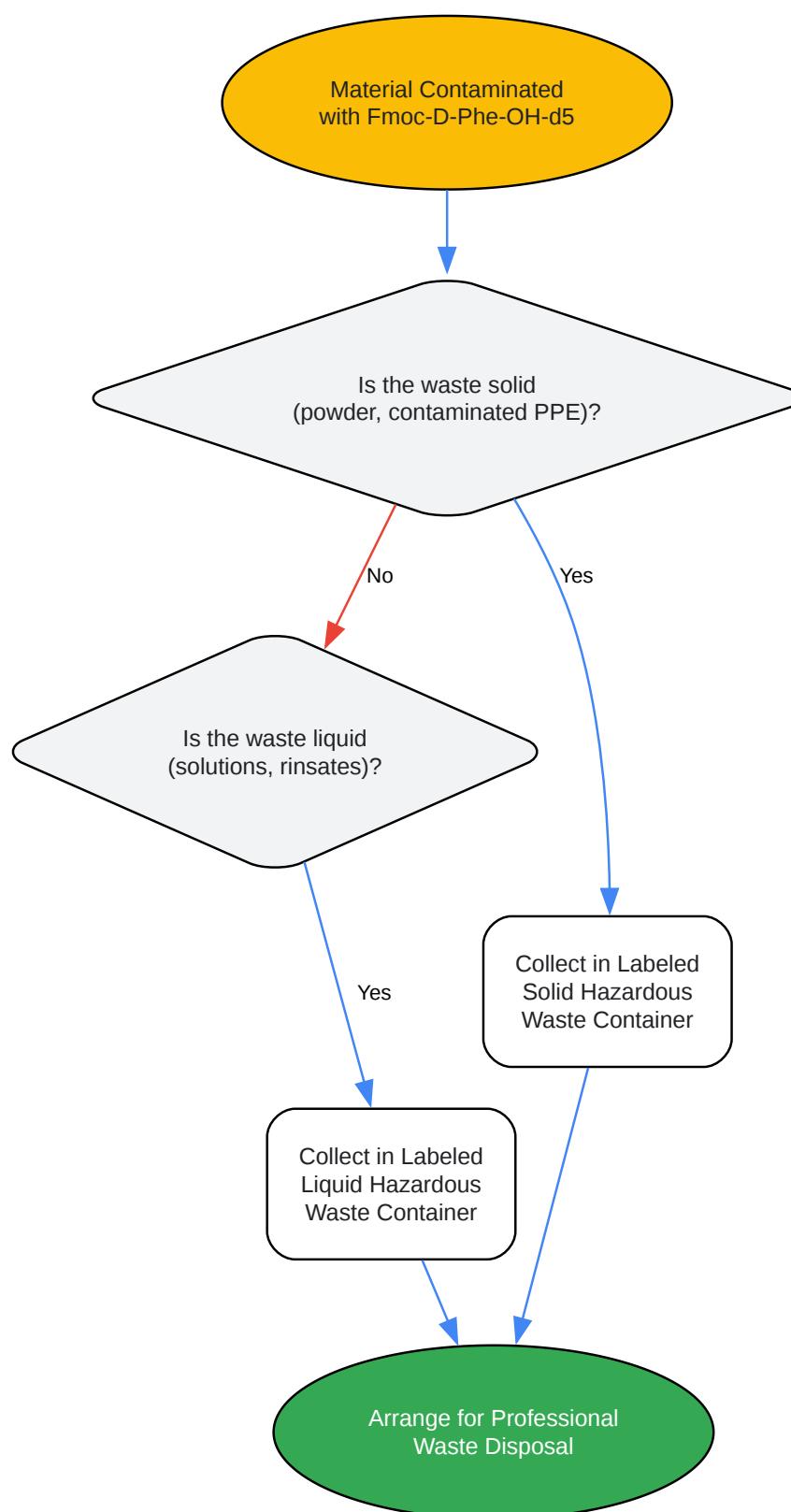
- Prepare a stock solution in a suitable anhydrous solvent like DMF for solution-state stability testing.^[4] Aliquot this solution into multiple vials.
- Stress Conditions:
 - Expose sets of solid and solution samples to various conditions, including:
 - Elevated temperature (e.g., 40°C)
 - High humidity (e.g., 75% RH)
 - Exposure to UV light
 - Room temperature on the benchtop
 - Maintain control samples at the recommended long-term storage condition (-20°C, desiccated, dark).
- Time Points:
 - Analyze samples at predetermined time points (e.g., 0, 1, 2, 4, and 8 weeks).
- Analysis:
 - At each time point, dissolve the solid samples (or use the solution aliquots) in an appropriate solvent.
 - Analyze the purity of each sample by HPLC.
 - Compare the chromatograms of the stressed samples to the control sample to identify any degradation products.
- Data Presentation:
 - Quantify the remaining percentage of **Fmoc-D-Phe-OH-d5** at each time point for each condition.
 - Present the data in a table to compare the stability under different conditions.

Disposal Recommendations

Proper disposal of **Fmoc-D-Phe-OH-d5** and associated waste is crucial for environmental safety.

- Solid Waste: Unused or waste **Fmoc-D-Phe-OH-d5** should be disposed of as chemical waste.^[4]
- Contaminated Materials: All materials that have come into contact with the chemical, such as gloves, weighing paper, and pipette tips, should be collected in a designated hazardous waste container.^[4]
- Liquid Waste: Solutions containing the compound and solvents used for rinsing should be collected as hazardous liquid waste.^[4] Do not pour chemical waste down the drain.^[4]

The following diagram outlines the decision process for the disposal of materials contaminated with **Fmoc-D-Phe-OH-d5**.

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